

Resinone Performance Across 3D Printers: A Comparative Guide for Scientific Applications

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Compound of Interest

Compound Name: *Resinone*
CAS No.: *43043-12-5*
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For researchers, scientists, and professionals in drug development leveraging the precision of 3D printing, the choice of resin is paramount to achieving accurate and reliable results. This guide provides a detailed comparison of **Resinone** resins, offering insights into their performance and compatibility with various 3D printers. The information presented is based on manufacturer specifications and available user- G.

Performance of Key Resinone Resins

Resinone offers a diverse portfolio of resins tailored for specific applications, from high-precision modeling to durable functional parts. Below is a summary of the key mechanical properties of some of their popular resins relevant to scientific and research applications.

Resin Series	Viscosity (mPa·s at 25°C)	Shore Hardness	Tensile Strength (MPa)	Flexural Strength (MPa)	Elongation at Break (%)	Notched IZOD (J/m)	Key Features
M70 High Precision	-	-	-	-	-	-	Low shrinkage, wear resistance, matte surface, ideal for high-detail models. [1]
TH72 Tough	618	74-78D	23	-	25.40%	18	Long-lasting toughness, low water absorption, can be mixed to toughen other resins. [2]

G217 Clear Tough	396	90D	65.3	77.3	10.40%	30.78	High transpare ncy, non- yellowing , PMMA- like mechanic al propertie s.
M58 Gray Tough ABS-Like	-	-	High	High	-	Excellent	Rigidity and toughnes s compara ble to ABS, suitable for functional parts.
D01S Dental Model	-	-	-	-	-	-	Matte surface with plaster texture for precise scanning, low shrinkag e, scratch- resistant. [3]

						Transpar ent green, for direct investme nt
C01						
Dental	100	-	-	-	-	casting,
Castable						no ash residue, no post- curing required. [3] [4]

Compatibility and Performance in Different 3D Printers

Resinone resins are formulated to be compatible with a wide range of LCD and DLP 3D printers operating at a wavelength of 385-410nm.[\[5\]](#) This includes popular models from brands such as Anycubic, Elegoo, Phrozen, and Creality.[\[5\]](#) While **Resinone** does not provide an exhaustive list of print settings for every printer model, they do offer general guidelines for adjusting standard resin settings.

General Printing Recommendations:

- **Exposure Time:** For tough and clear resins, it is often recommended to increase the normal and bottom exposure times by approximately 20% compared to a standard resin.
- **Support Structures:** For tougher, less rigid resins like TH72, it is crucial to use more and thicker supports, especially for taller or heavier models, to prevent print failures.[\[2\]](#)[\[6\]](#)

Anecdotal evidence from user communities suggests that while **Resinone** resins are broadly compatible, fine-tuning of exposure times and lift speeds is often necessary to achieve optimal results on specific printers. For instance, a YouTube review of the M70 resin noted the need for a bottom exposure time of 35-40 seconds on a Phrozen Sonic Mono and Nova3D Bene4 Mono.[\[7\]](#) Another video testing various clear resins, including **Resinone** G217, highlighted the

importance of using manufacturer-provided default settings as a starting point and then adjusting based on test prints.[8]

Comparative Analysis with Alternative Resins

While direct, peer-reviewed comparative studies are limited, a qualitative assessment can be made based on available data and user reviews.

Resinone vs. Standard Resins (e.g., Elegoo, Anycubic):

A video that unfortunately is no longer available, compared the mechanical properties of RESIONE M68 tough resin with Anycubic Basic resin, suggesting superior performance from the **Resinone** product.[9] User discussions and reviews often position **Resinone**'s specialized resins, such as their tough or high-precision series, as offering enhanced mechanical properties and finer detail resolution compared to the standard resins offered by printer manufacturers.[10][11]

Resinone in the Broader Market:

A comprehensive YouTube comparison of 13 different resins, which included **Resinone**'s M70 and TH-HR (High Resolution), provided some insights. The M70 was noted for its high precision, while the TH-HR was praised for its toughness.[10] Another user-compiled comparison of various resin technical specifications highlighted Anycubic's ABS-Like+ as a strong performer overall.[11][12] These comparisons, while not definitive scientific studies, suggest that **Resinone** is a competitive player in the specialty resin market.

Experimental Protocols

To ensure replicable and reliable results in a research setting, it is essential to follow standardized experimental protocols for 3D printing and material characterization.

1. Standardized Test Specimen Printing Protocol:

- Objective: To produce standardized test specimens for mechanical property testing.
- Procedure:

- Obtain standardized 3D models for tensile (ASTM D638), flexural (ASTM D790), and impact (ASTM D256) testing.
- Slice the models using the recommended settings for the specific **Resinone** resin and 3D printer. If specific settings are unavailable, start with the printer's standard resin profile and adjust as per **Resinone**'s general guidelines.
- Ensure the resin is well-mixed and at a consistent temperature (typically 25°C).
- Print the specimens, ensuring consistent orientation on the build plate.
- Record all printing parameters, including layer height, exposure times, lift speeds, and support settings.

2. Post-Processing Protocol:

- Objective: To clean and cure the printed specimens to achieve their final mechanical properties.
- Procedure:
 - Carefully remove the printed specimens from the build plate.
 - Wash the specimens in 95% ethanol or IPA for no longer than 5 minutes to remove excess uncured resin.[\[2\]](#) An ultrasonic cleaner can be used for this purpose.
 - Use compressed air to thoroughly dry the specimens.
 - Post-cure the specimens using a UV curing station with a wavelength of 385-405nm. Curing time will vary depending on the resin and the power of the curing unit (e.g., 15-60 minutes for TH72 with a 40W unit).[\[2\]](#)
 - Allow the specimens to rest for a period to allow for the complete release of internal stresses before testing.

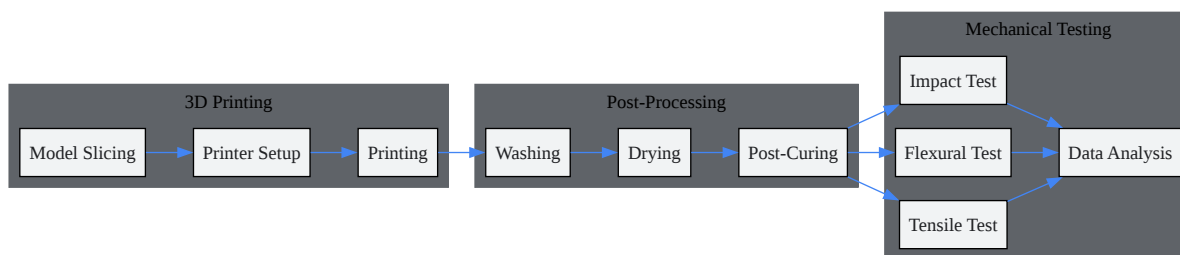
3. Mechanical Testing Protocol:

- Objective: To quantitatively measure the mechanical properties of the cured resin.

- Procedure:
 - Conduct tensile, flexural, and Izod impact tests on the prepared specimens using appropriate testing machinery, following the respective ASTM standards.
 - Record the ultimate tensile strength, flexural modulus, elongation at break, and impact strength.
 - Perform Shore hardness testing (ASTM D2240) on a flat surface of a cured specimen.

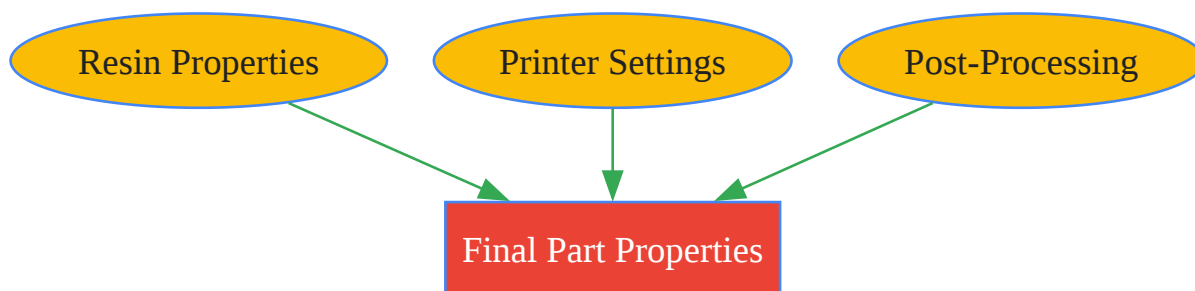
Workflow and Process Visualization

To aid in understanding the experimental and printing workflows, the following diagrams have been generated using the DOT language.



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Experimental workflow for resin characterization.



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Factors influencing final part properties.

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